

8-Methyl-Naringenin: A Technical Guide for Researchers

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Compound of Interest

5,7,4'-Trihydroxy-8methylflavanone

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Abstract

8-Methyl-naringenin is a naturally occurring flavanone found in Rhododendron spinuliferum. As a derivative of the well-studied flavonoid naringenin, it holds significant potential for investigation in drug discovery and development. This technical guide provides a comprehensive overview of the current, albeit limited, knowledge on 8-methyl-naringenin and outlines a theoretical framework for its synthesis, characterization, and biological evaluation based on established methodologies for similar compounds. This document is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development interested in exploring the therapeutic promise of this molecule.

Introduction

Flavonoids are a diverse class of polyphenolic secondary metabolites in plants with a wide range of reported biological activities, including antioxidant, anti-inflammatory, and anticancer effects. Naringenin, a flavanone abundant in citrus fruits, is one of the most extensively studied flavonoids, known to modulate various cellular signaling pathways. The methylation of flavonoids can significantly alter their bioavailability, metabolic stability, and biological activity. 8-Methyl-naringenin, a C-methylated derivative of naringenin, has been identified in nature; however, a comprehensive body of research on its discovery, characterization, and bioactivity is not yet available in the public domain. This guide aims to bridge this gap by providing a scientifically grounded starting point for the investigation of 8-methyl-naringenin.



Discovery and Synthesis

While 8-methyl-naringenin has been reported in Rhododendron spinuliferum, detailed information regarding its specific isolation and characterization from this natural source is scarce[1]. For research purposes, chemical synthesis offers a reliable method to obtain a pure compound. A plausible synthetic approach for 8-methyl-naringenin can be extrapolated from established methods for C-methylation of flavonoids and the synthesis of naringenin itself.

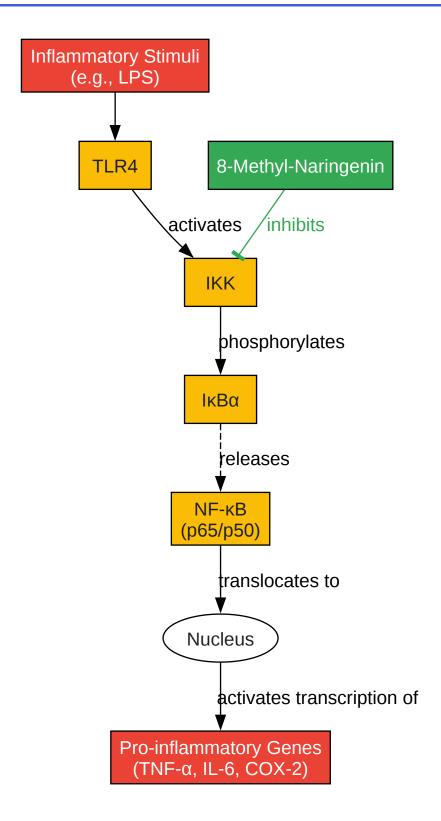
Proposed Synthetic Pathway

A potential synthetic route could involve the C-methylation of a suitable precursor followed by cyclization to form the flavanone ring. One possible approach is outlined below:

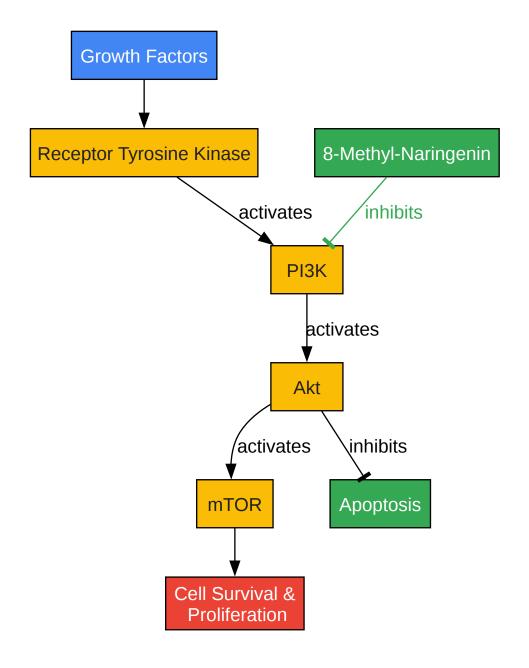












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References

• 1. 8-Methylnaringenin | C16H14O5 | CID 44418717 - PubChem [pubchem.ncbi.nlm.nih.gov]



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